

# physical properties of aqueous perrhenic acid

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## Compound of Interest

Compound Name: *Perrhenic acid*

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An In-depth Technical Guide to the Physical Properties of Aqueous **Perrhenic Acid**

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Perrhenic acid** ( $\text{HReO}_4$ ) is a strong oxoacid of rhenium, typically available as a colorless to light yellow aqueous solution.[1][2] It is a crucial precursor in the synthesis of various rhenium compounds and catalysts, finding applications in the petrochemical industry and in the development of radiopharmaceuticals.[3] A thorough understanding of its physical properties is essential for its safe handling, application, and the design of processes in which it is a key component.

This guide provides a detailed overview of the known physical properties of aqueous **perrhenic acid**, outlines the experimental protocols for their measurement, and presents logical workflows for its production and property characterization. Due to a scarcity of comprehensive published data for aqueous **perrhenic acid** across a wide range of concentrations, data for aqueous perchloric acid ( $\text{HClO}_4$ ), a chemically similar strong acid, is provided as a comparative reference.[1][2]

## Core Physical Properties

The physical properties of aqueous **perrhenic acid** are highly dependent on its concentration. The following sections detail key properties and, where available, provide quantitative data.

## Density

The density of aqueous **perrhenic acid** increases with concentration.

#### Quantitative Data Summary: Density

Concentration (wt. %)	Temperature (°C)	Density (g/mL)
75-80	25	2.16
Not Specified	25	2.61

Note: Data for a comprehensive range of concentrations is not readily available in the cited literature.

#### Comparative Data: Density of Aqueous Perchloric Acid (HClO<sub>4</sub>)[4]

Concentration (mol/kg)	0°C	10°C	20°C	25°C	30°C	40°C	50°C
0.5	1.0281	1.0271	1.0251	1.0238	1.0224	1.0191	1.0153
1.0	1.0560	1.0545	1.0520	1.0504	1.0487	1.0447	1.0402
2.0	1.1105	1.1084	1.1052	1.1031	1.1009	1.0960	1.0905
3.0	1.1633	1.1606	1.1568	1.1543	1.1517	1.1460	1.1396
4.0	1.2146	1.2114	1.2072	1.2044	1.2015	1.1951	1.1880
5.0	1.2647	1.2611	1.2564	1.2533	1.2502	1.2432	1.2355

## Viscosity

The viscosity of aqueous **perrhenic acid** is expected to increase with concentration and decrease with temperature.

#### Quantitative Data Summary: Viscosity

Specific quantitative data for the viscosity of aqueous **perrhenic acid** across a range of concentrations was not found in the surveyed literature.

Comparative Data: Viscosity of Aqueous Perchloric Acid (HClO<sub>4</sub>)[1]

Concentration (wt. %)	-50°C	-25°C	0°C	25°C	50°C
0	-	-	1.79	0.90	0.55
10	-	5.3	2.2	1.1	0.65
20	-	8.0	2.9	1.3	0.8
30	-	13	4.0	1.7	1.0
40	-	25	6.2	2.3	1.3
50	110	50	11	3.5	1.8
60	300	110	21	6.0	2.8
70	-	300	50	12.0	5.0

(Values are in centipoise, cP)

## Boiling and Freezing Points

## Quantitative Data Summary: Boiling and Freezing Points

Property	Value	Notes
Boiling Point	102 °C	At standard pressure.
Freezing Point	Data not available	The freezing point of aqueous solutions is depressed relative to pure water.

Comparative Data: Freezing Point of Aqueous Perchloric Acid (HClO<sub>4</sub>)[1]

Concentration (wt. %)	Freezing Point (°C)
9.69	-3.5
19.72	-8.5
29.17	-16.5
40.01	-32.5
44.97	-46.0
49.95	-63.0
54.95	-88.0
60.00	-73.0

## Electrical Conductivity

As a strong acid, **perrhenic acid** is a strong electrolyte and its aqueous solutions are expected to be highly conductive.<sup>[5][6]</sup> The conductivity will vary with concentration and temperature.

### Quantitative Data Summary: Electrical Conductivity

Specific quantitative data for the electrical conductivity of aqueous **perrhenic acid** was not found in the surveyed literature. However, studies on ammonium perrhenate solutions show that electrical conductivity increases with both concentration and temperature.<sup>[7][8]</sup>

### Comparative Data: Electrical Resistivity of Aqueous Perchloric Acid (HClO<sub>4</sub>)<sup>[1]</sup>

Concentration (wt. %)	-50°C	-25°C	0°C	25°C	50°C
0	-	-	-	700,000	280,000
10	-	10.5	5.0	2.8	1.8
20	-	7.0	3.7	2.2	1.5
30	-	5.5	3.2	2.0	1.4
40	-	5.0	3.1	2.0	1.5
50	10.5	5.5	3.5	2.3	1.7
60	20.0	8.5	4.8	3.2	2.4
70	-	15.0	7.5	5.0	3.7

(Values are in ohm-cm)

## Refractive Index

The refractive index of aqueous solutions is dependent on concentration and temperature.<sup>[9]</sup>

Quantitative Data Summary: Refractive Index

Specific quantitative data for the refractive index of aqueous **perrhenic acid** across a range of concentrations was not found in the surveyed literature.

## Experimental Protocols

The measurement of the physical properties of a corrosive and strong acid like aqueous **perrhenic acid** requires specialized equipment and procedures to ensure accuracy and safety.

## Density Measurement

Methodology: Digital density meters are a modern and efficient method for determining the density of corrosive acids.<sup>[10]</sup>

- Apparatus: A digital density meter with a measuring cell made of a chemically resistant material such as borosilicate glass 3.3 or, for highly corrosive substances, a metal alloy like Hastelloy C-276.[\[10\]](#)
- Calibration: The instrument is calibrated using deionized water and air.
- Sample Introduction: A small sample of the aqueous **perrhenic acid** is introduced into the measuring cell using a syringe.
- Temperature Control: The measuring cell is temperature-controlled, typically using a Peltier element, to ensure precise and stable temperature during measurement.
- Measurement: The instrument measures the oscillation frequency of a U-shaped tube containing the sample. This frequency is directly related to the density of the liquid.
- Cleaning: Immediately after measurement, the cell must be thoroughly cleaned with appropriate solvents to prevent corrosion.[\[10\]](#)

## Viscosity Measurement

Methodology: For corrosive liquids, rotational or inline viscometers with corrosion-resistant wetted parts are recommended.

- Apparatus: A viscometer with wetted parts made of materials like Hastelloy C22 or with fluoropolymer coatings is suitable for corrosive fluids.[\[11\]](#)[\[12\]](#) Inline viscometers are particularly useful for continuous process monitoring.[\[13\]](#)
- Sample Handling: A sample of the aqueous **perrhenic acid** is placed in the viscometer's sample chamber, or for an inline viscometer, the sensor is directly immersed in the process fluid.
- Temperature Control: The sample temperature is controlled using a circulating water bath or integrated temperature control system.
- Measurement:
  - Rotational Viscometer: A spindle is rotated in the liquid at a constant speed, and the torque required to overcome the viscous drag is measured. This torque is proportional to the

dynamic viscosity.

- Inline Vibrational Viscometer: A resonating sensor is immersed in the fluid, and the damping of its oscillation by the fluid is measured to determine the viscosity.
- Data Acquisition: The instrument provides a direct reading of the viscosity, often in mPa·s or cP.

## Electrical Conductivity Measurement

Methodology: The electrical conductivity of strong acid solutions is measured using a conductivity meter with a corrosion-resistant conductivity cell.

- Apparatus: A conductivity meter equipped with a two- or four-electrode conductivity cell. The electrodes should be made of a material resistant to strong acids, such as platinum.
- Calibration: The conductivity meter is calibrated using standard solutions of known conductivity, such as potassium chloride (KCl) solutions.[\[14\]](#)
- Sample Preparation: A sample of the aqueous **perrhenic acid** is placed in a clean beaker.
- Measurement: The conductivity cell is immersed in the sample solution, ensuring the electrodes are fully submerged. An alternating voltage is applied across the electrodes to prevent electrolysis, and the resulting current is measured.[\[15\]](#) The instrument calculates and displays the conductivity, typically in units of Siemens per meter (S/m) or micro/milliSiemens per centimeter ( $\mu\text{S}/\text{cm}$  or  $\text{mS}/\text{cm}$ ).
- Temperature Compensation: The conductivity of a solution is highly temperature-dependent. Measurements should be taken at a constant, known temperature, or an instrument with automatic temperature compensation should be used.[\[14\]](#)

## Refractive Index Measurement

Methodology: Digital refractometers with corrosion-resistant components are used to measure the refractive index of corrosive liquids.

- Apparatus: A digital refractometer with a sapphire prism and wetted parts made of stainless steel (e.g., SS316L) or Hastelloy for enhanced chemical resistance.[\[16\]](#)[\[17\]](#)

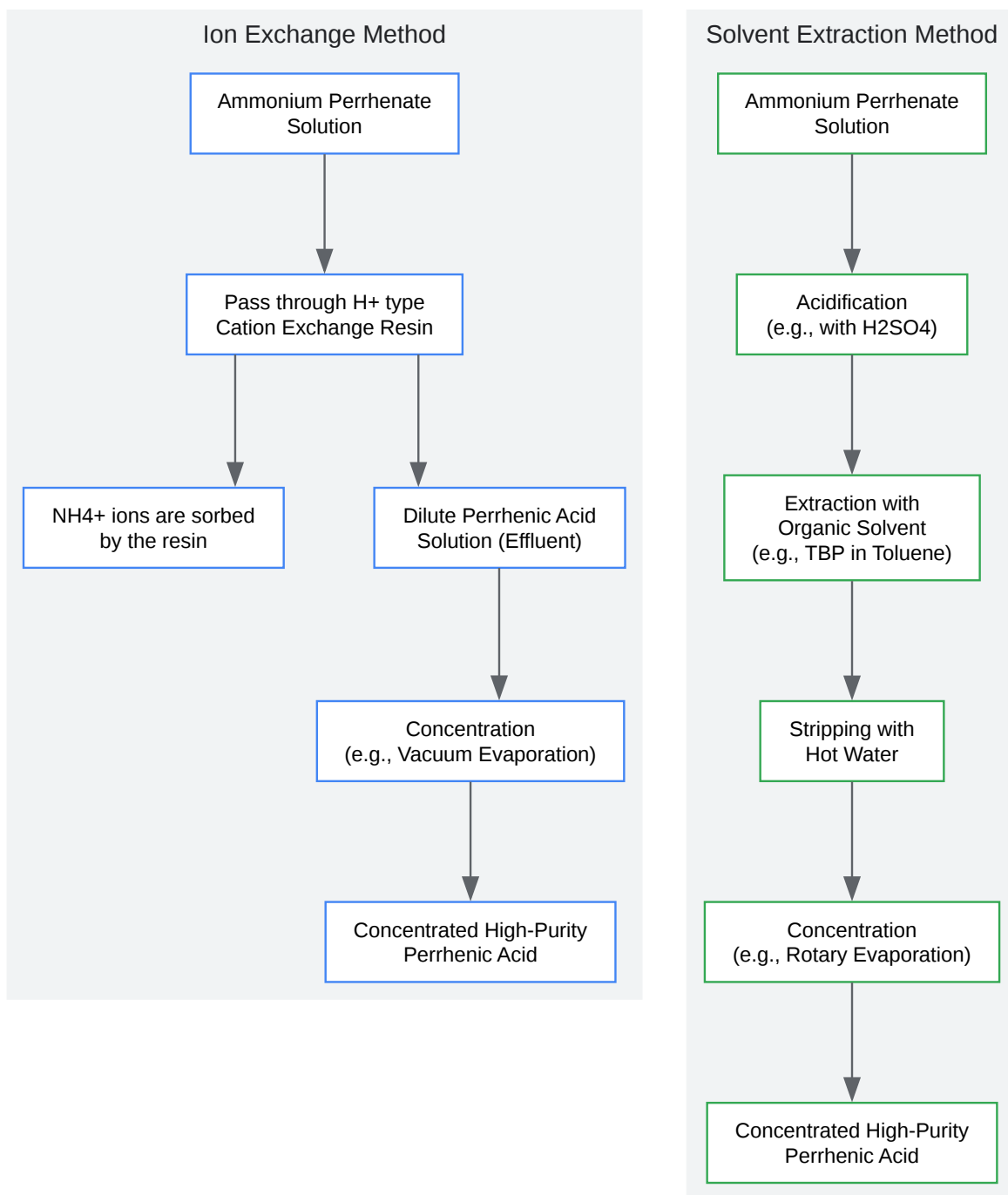
- Calibration: The instrument is calibrated using distilled water.
- Sample Application: A few drops of the aqueous **perrhenic acid** sample are placed on the prism surface.
- Measurement: The instrument measures the critical angle of refraction of a light beam (typically from an LED source) at the prism-sample interface. This critical angle is directly related to the refractive index of the sample.
- Temperature Control: Accurate measurement requires precise temperature control of the prism, usually achieved with an internal Peltier thermostat.
- Cleaning: The prism surface must be cleaned thoroughly with a suitable solvent and a soft cloth immediately after the measurement to prevent damage.

## Production of Aqueous Perrhenic Acid

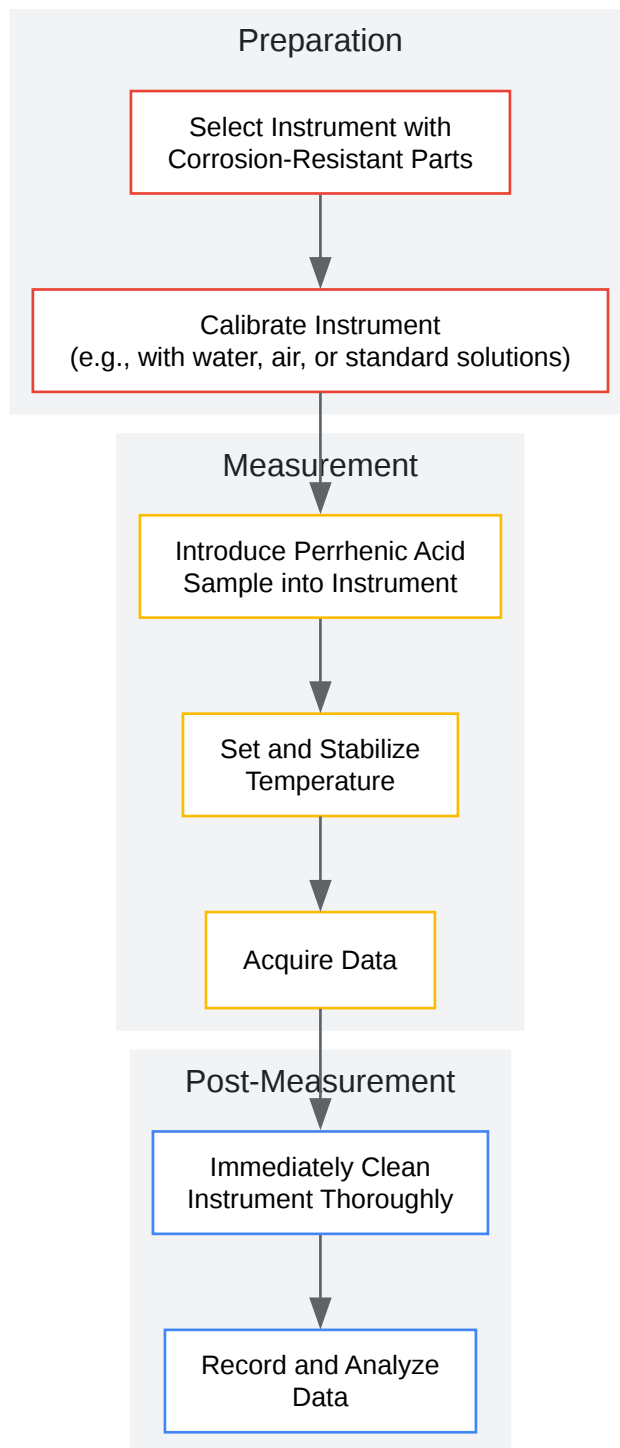
High-purity aqueous **perrhenic acid** is often produced from ammonium perrhenate solutions using methods like ion exchange or solvent extraction.<sup>[3][18]</sup>

## Logical Workflow Diagrams

## Production of Aqueous Perrhenic Acid

[Click to download full resolution via product page](#)Caption: Production workflows for aqueous **perrhenic acid**.

## Generalized Experimental Workflow for Physical Property Measurement

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Caption: Generalized workflow for physical property measurement of corrosive liquids.

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